

The Therapeutic Potential of Pyrazole Carboxylic Acids: A Comparative Guide

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Compound of Interest

Compound Name: *3-Ethyl-1-Methyl-1H-Pyrazole-5-Carboxylic Acid*

CAS No.: 26308-42-9

Cat. No.: B1268500

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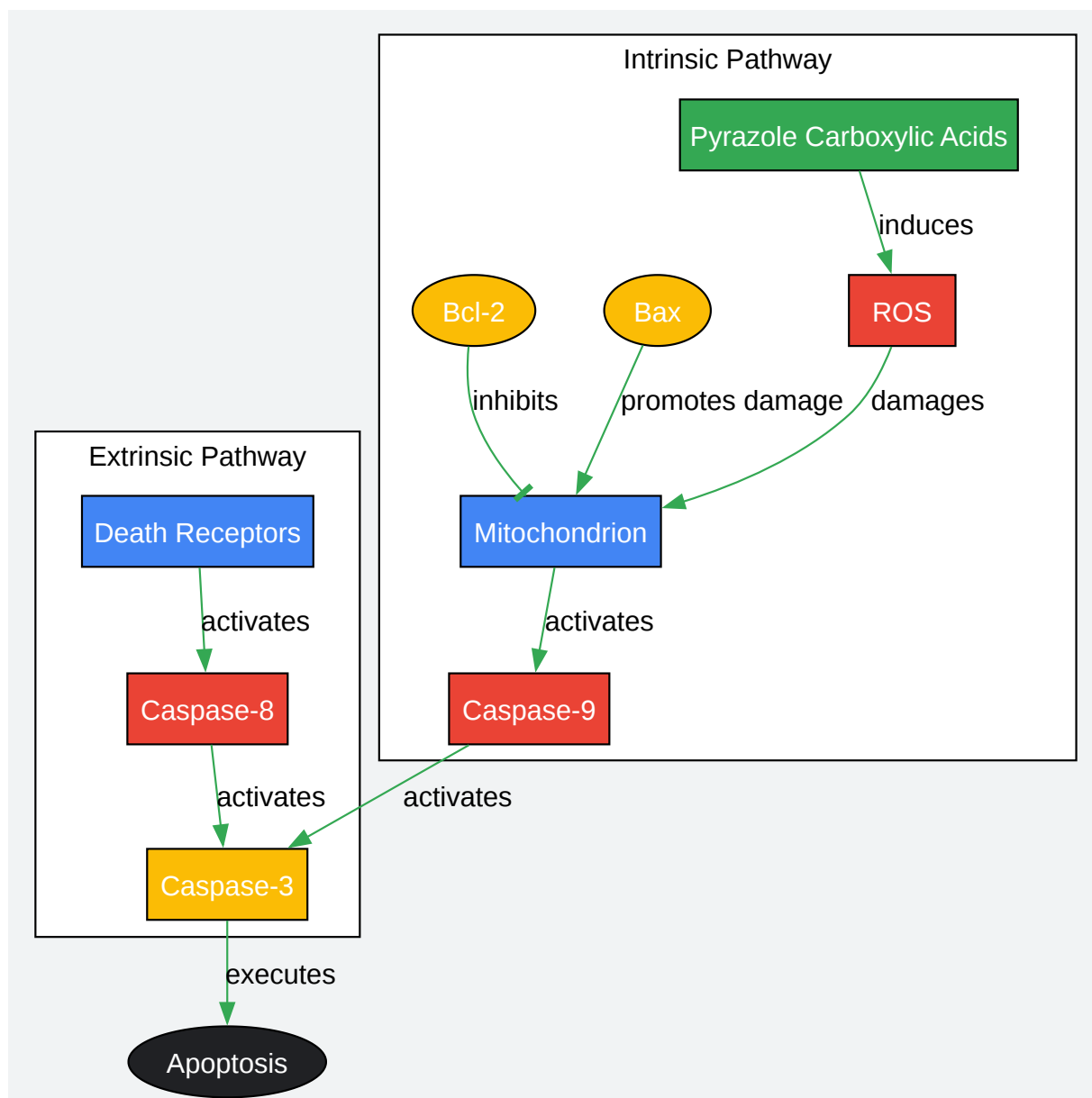
Pyrazole carboxylic acids and their derivatives represent a versatile class of heterocyclic compounds that have garnered significant attention in medicinal chemistry for their broad spectrum of pharmacological activities.^{[1][2][3]} This guide provides a comparative overview of their therapeutic potential in oncology, inflammation, infectious diseases, and enzyme inhibition, supported by quantitative data and detailed experimental protocols. The pyrazole scaffold is a key feature in several commercially available drugs, highlighting its importance in drug design and development.

Therapeutic Potential in Oncology

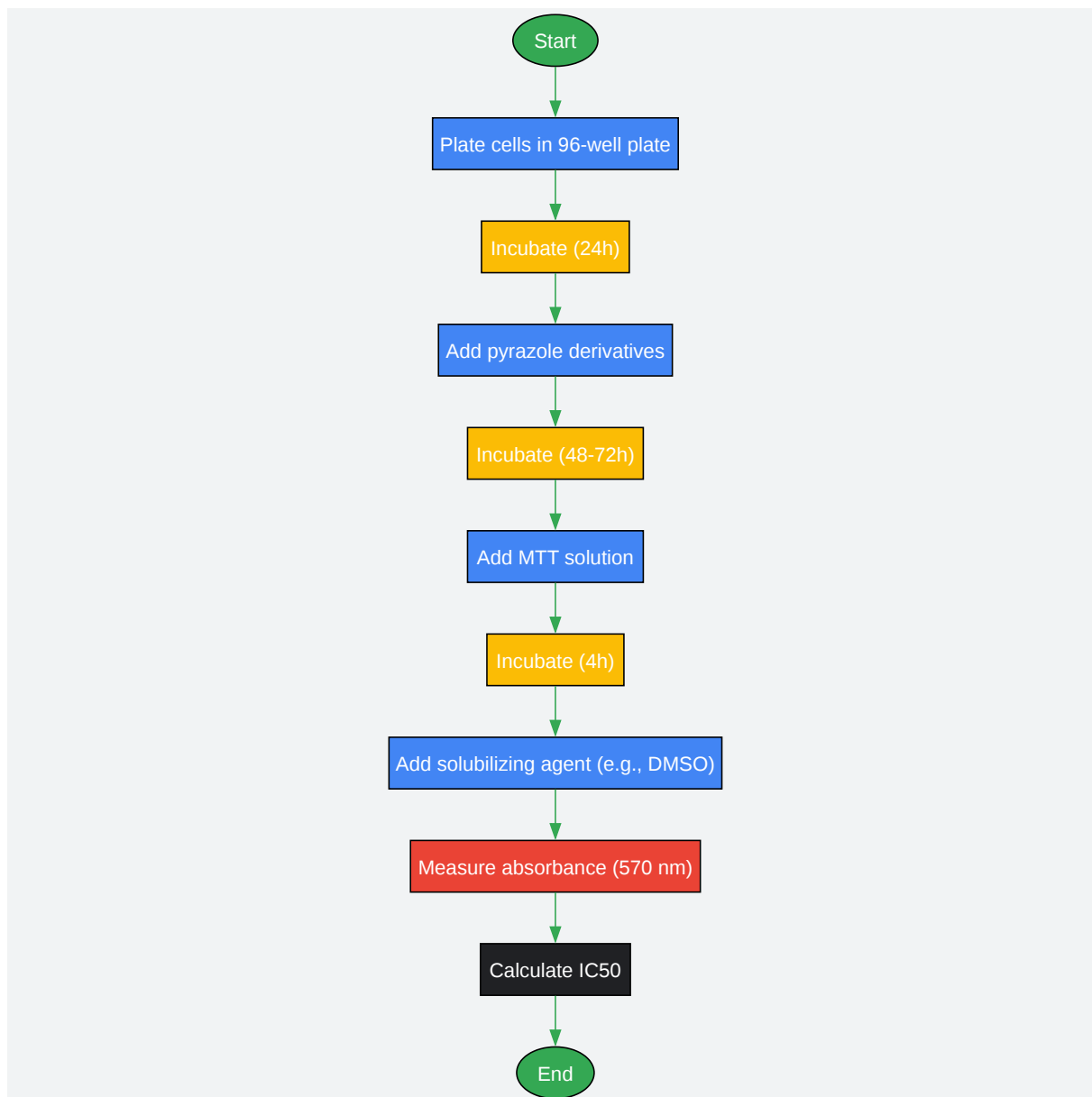
Pyrazole carboxylic acid derivatives have demonstrated significant anticancer activity against various cancer cell lines.^{[1][4]} Their mechanisms of action often involve the induction of apoptosis, cell cycle arrest, and the inhibition of protein kinases crucial for cancer cell proliferation and survival.^{[5][6][7]}

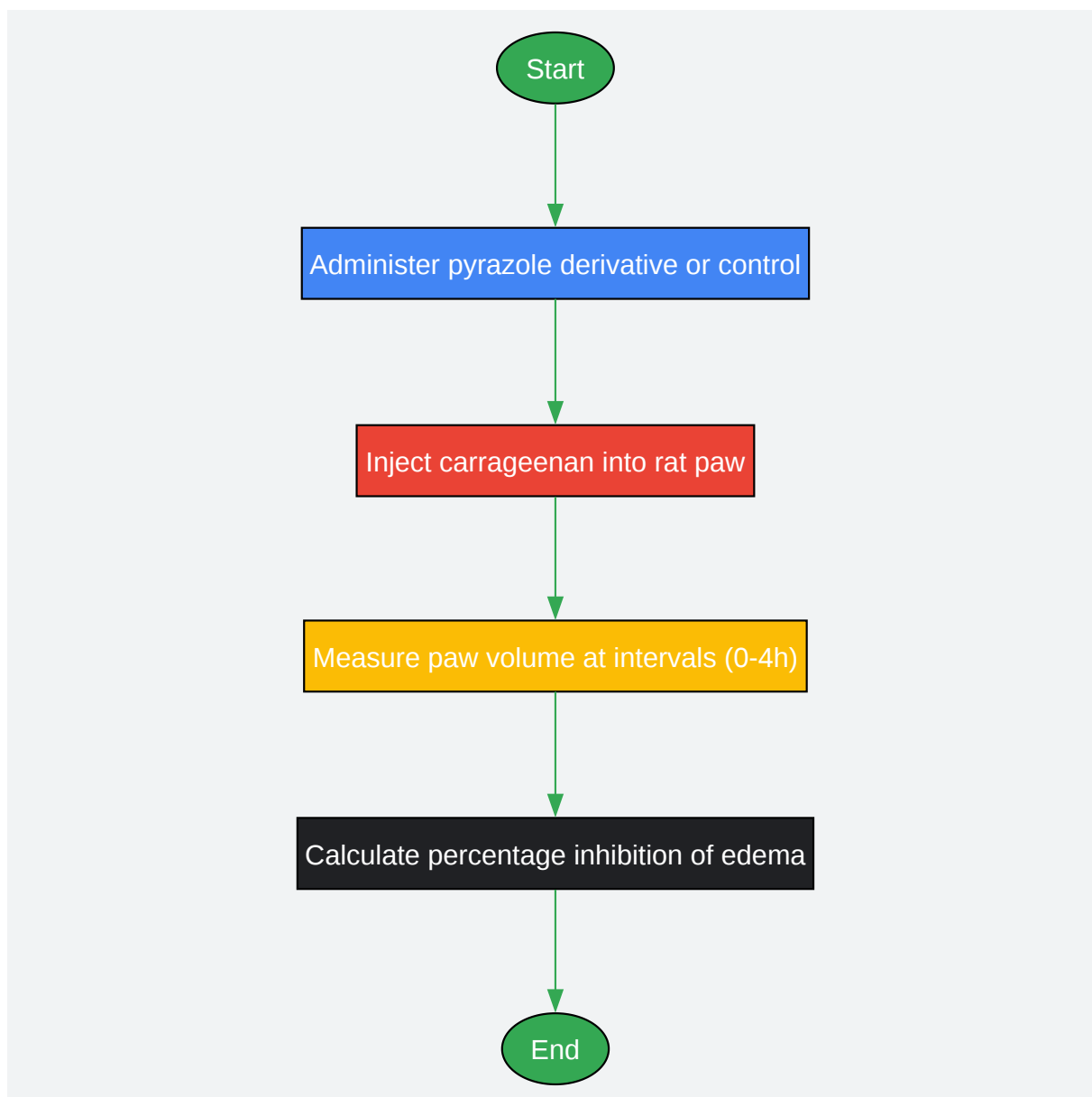
Anticancer Signaling Pathways

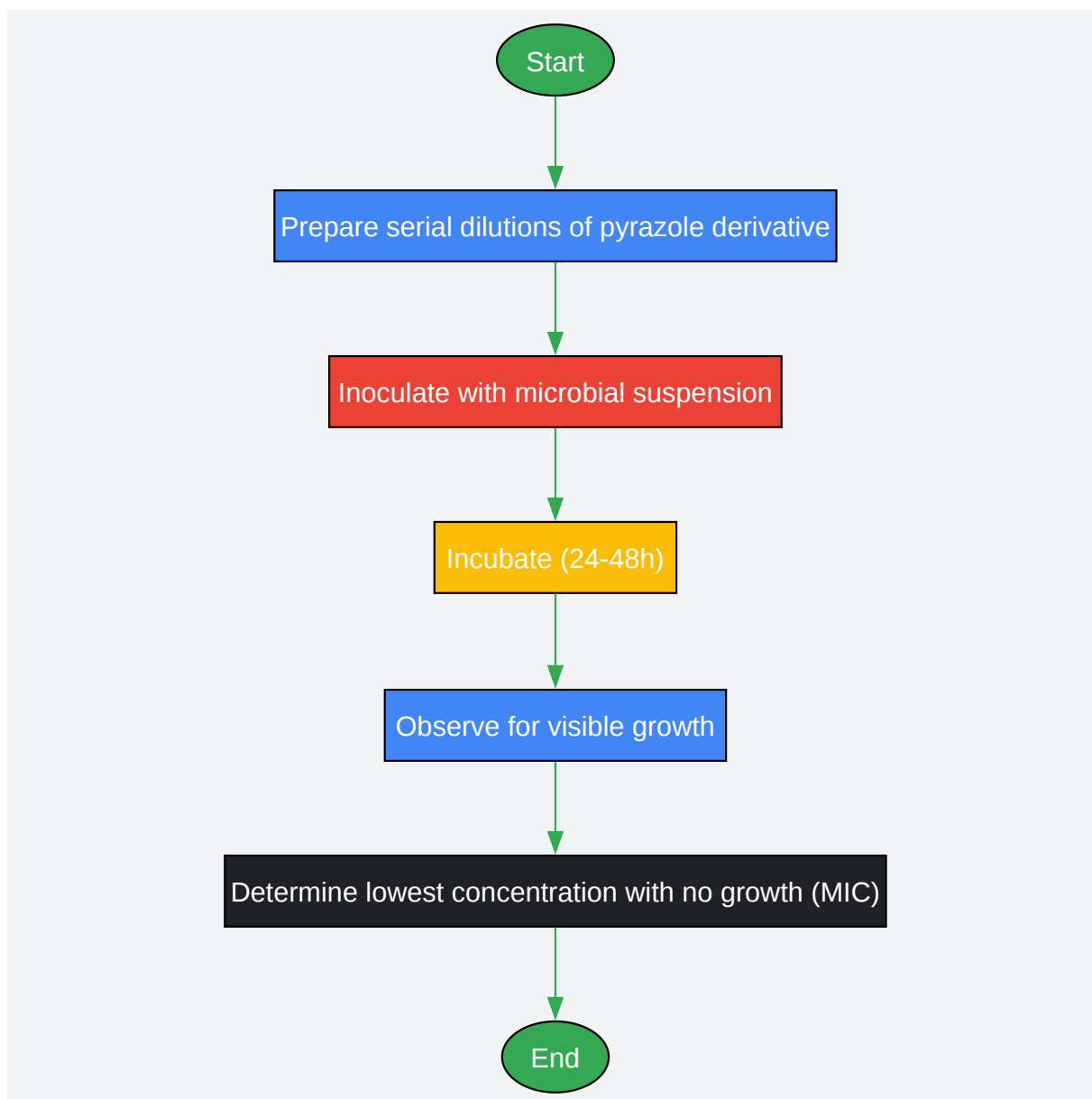
Many pyrazole derivatives exert their anticancer effects by inducing apoptosis through both intrinsic and extrinsic pathways.^{[5][6][7]} This can involve the generation of reactive oxygen species (ROS), activation of caspases, and modulation of the Bcl-2 family of proteins.^{[5][8][9]}

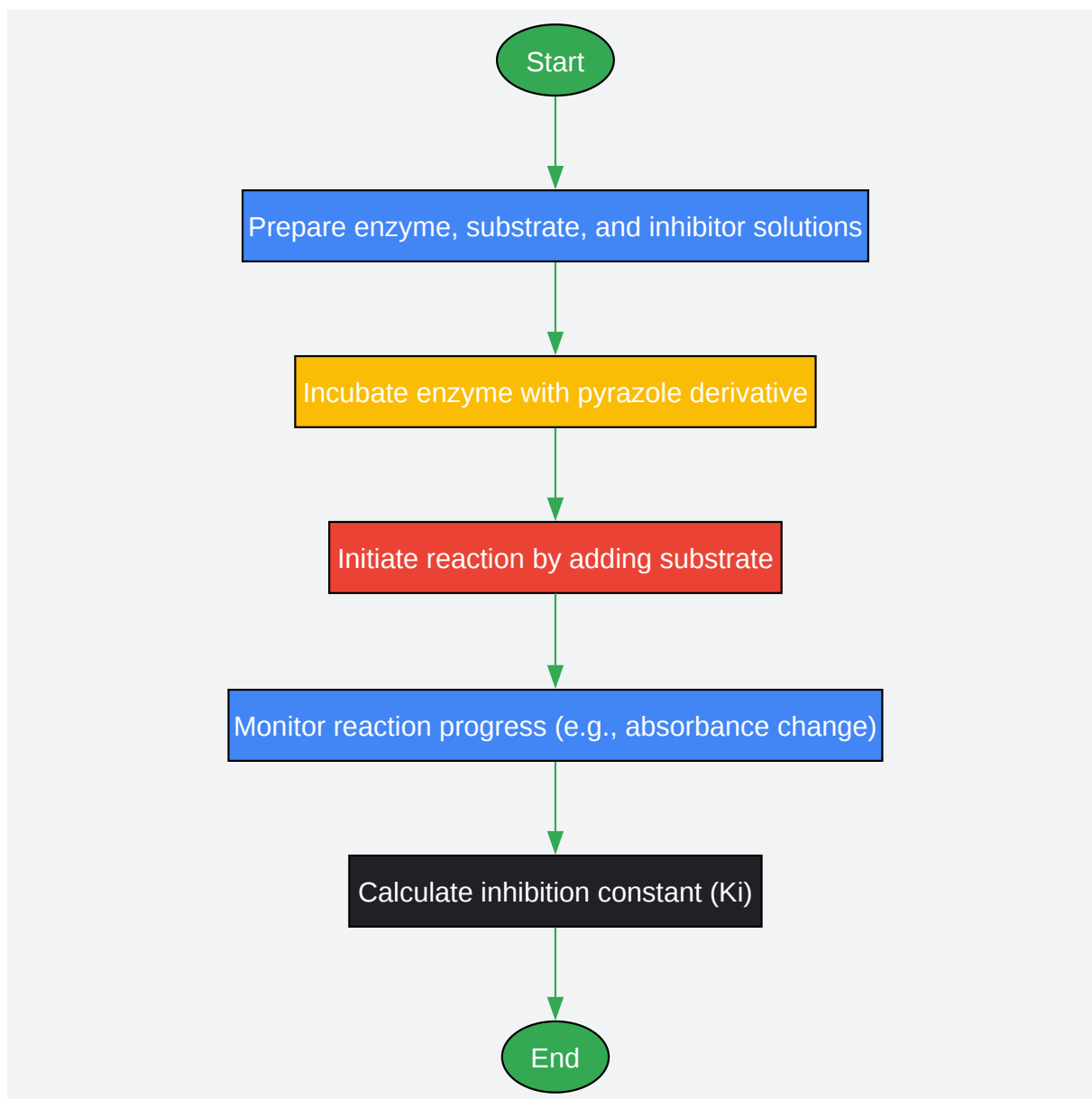












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